

Safety and Handling of (3-Methylisoxazol-5-yl)methanol: A Technical Guide

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Compound of Interest

Compound Name: (3-Methylisoxazol-5-yl)methanol

Cat. No.: B082123

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **(3-Methylisoxazol-5-yl)methanol** (CAS No. 14716-89-3). The information presented is intended to support laboratory research and drug development activities by promoting safe handling practices and minimizing exposure risks. The data has been compiled from various Safety Data Sheets (SDS) for **(3-Methylisoxazol-5-yl)methanol** and its structural isomer, (5-Methylisoxazol-3-yl)methanol, as well as related isoxazole derivatives.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **(3-Methylisoxazol-5-yl)methanol** and its related isomers is provided below. It is important to note that some data may be for structurally similar compounds and should be used as a general guideline.

Property	(3-Methylisoxazol-5-yl)methanol	(5-Methylisoxazol-3-yl)methanol
CAS Number	14716-89-3[1]	35166-33-7[2][3][4][5]
Molecular Formula	C ₅ H ₇ NO ₂ [1]	C ₅ H ₇ NO ₂ [3][4][5]
Molecular Weight	113.11 g/mol [1]	113.11 g/mol [3][4][5]
Appearance	No data available	Light yellow - Brown Liquid[2]
Boiling Point	No data available	78-80 °C[4]
Density	No data available	1.46 g/cm ³ [4]
Refractive Index (n _{20D})	No data available	1.4797[4]

Hazard Identification and Classification

(3-Methylisoxazol-5-yl)methanol and its isomers are classified as hazardous chemicals. The following table summarizes the GHS hazard classifications found in the safety data sheets for the related compound (5-Methylisoxazol-3-yl)methanol. Users should handle **(3-Methylisoxazol-5-yl)methanol** with the same precautions.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[2]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation[3]

Signal Word: Warning[2]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **(3-Methylisoxazol-5-yl)methanol**. The following table outlines the recommended PPE based on available safety data sheets.

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields (or goggles). Use a face shield if there is a risk of splashing. [2] [6]
Skin Protection	Wear protective gloves (e.g., nitrile rubber, butyl rubber), a lab coat, and closed-toe shoes. Ensure gloves are inspected prior to use and are removed using the proper technique to avoid skin contact. [2] [6] [7] [8]
Respiratory Protection	Use in a well-ventilated area. If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is recommended. [2] [7]

First-Aid Measures

In the event of exposure to **(3-Methylisoxazol-5-yl)methanol**, immediate medical attention is crucial. The following first-aid measures should be taken:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [3] [7]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. [2] [3] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [3] [7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [2] [3] [7]

Experimental Protocol: Safe Handling in a Laboratory Setting

The following is a generalized protocol for the safe handling of **(3-Methylisoxazol-5-yl)methanol** in a research laboratory. This protocol should be adapted to specific experimental needs and performed in accordance with all institutional and regulatory safety guidelines.

5.1. Risk Assessment and Preparation

- Consult the Safety Data Sheet (SDS): Before starting any work, thoroughly review the SDS for **(3-Methylisoxazol-5-yl)methanol**.
- Identify Hazards: Note all potential hazards, including skin and eye irritation, and respiratory effects.

- Establish a Designated Work Area: All handling of the compound should be done in a well-ventilated chemical fume hood.
- Assemble Materials: Gather all necessary equipment, including the chemical, solvents, glassware, and personal protective equipment.
- Emergency Preparedness: Ensure that an eyewash station and safety shower are readily accessible. Have appropriate spill cleanup materials on hand.

5.2. Weighing and Transfer

- Don Appropriate PPE: Wear a lab coat, safety goggles, and appropriate chemical-resistant gloves.
- Tare the Balance: Place a clean, dry weighing vessel on the analytical balance and tare it.
- Dispense the Compound: Carefully dispense the desired amount of **(3-Methylisoxazol-5-yl)methanol** into the weighing vessel inside the chemical fume hood. Avoid creating dust or aerosols.
- Record the Weight: Close the balance door and record the final weight.
- Transfer to Reaction Vessel: Carefully transfer the weighed compound to the reaction vessel inside the fume hood. Use a spatula or other appropriate tool.
- Clean Up: Clean any spills on the balance or work surface immediately with a suitable solvent and dispose of the waste properly.

5.3. Dissolution and Reaction

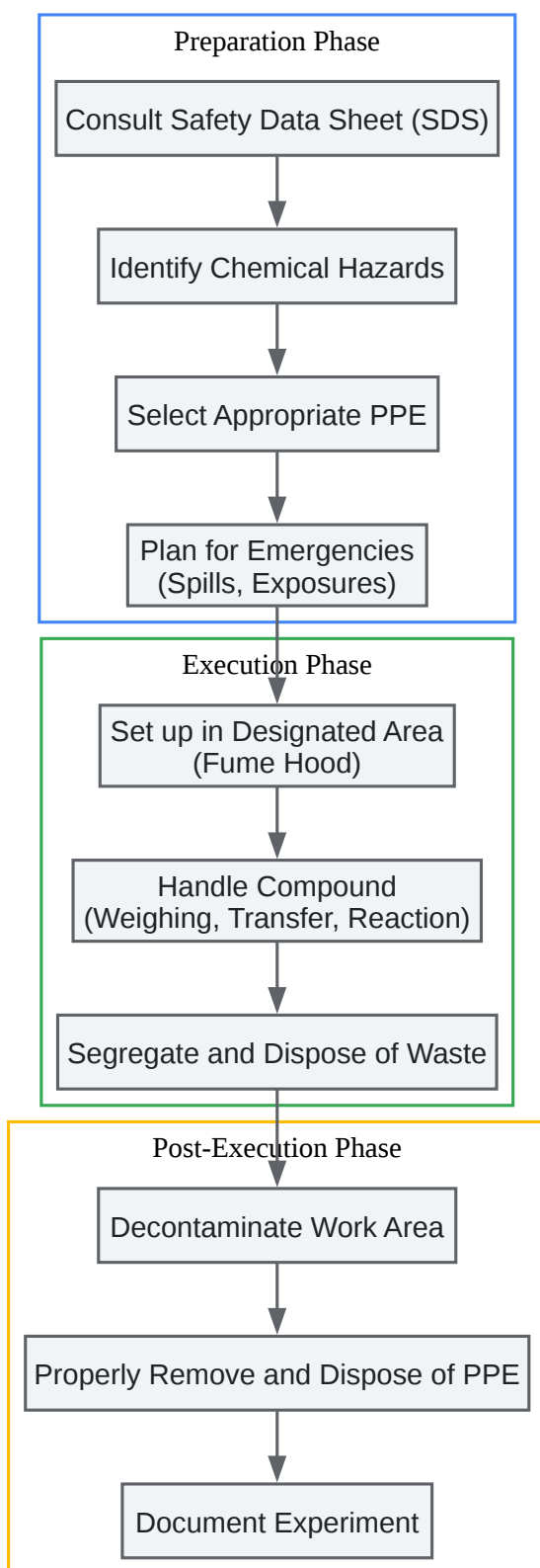
- Add Solvent: In the fume hood, add the desired solvent to the reaction vessel containing **(3-Methylisoxazol-5-yl)methanol**.
- Stirring: Use a magnetic stir bar and stir plate or overhead stirrer to facilitate dissolution.
- Perform Reaction: Carry out the chemical reaction under appropriate conditions (e.g., temperature, inert atmosphere) as required by the specific experimental protocol.

5.4. Waste Disposal

- Segregate Waste: All waste materials, including empty containers, contaminated PPE, and reaction byproducts, should be collected in a designated, labeled hazardous waste container.
- Follow Institutional Guidelines: Dispose of all hazardous waste in accordance with your institution's and local regulations. Do not pour chemical waste down the drain.

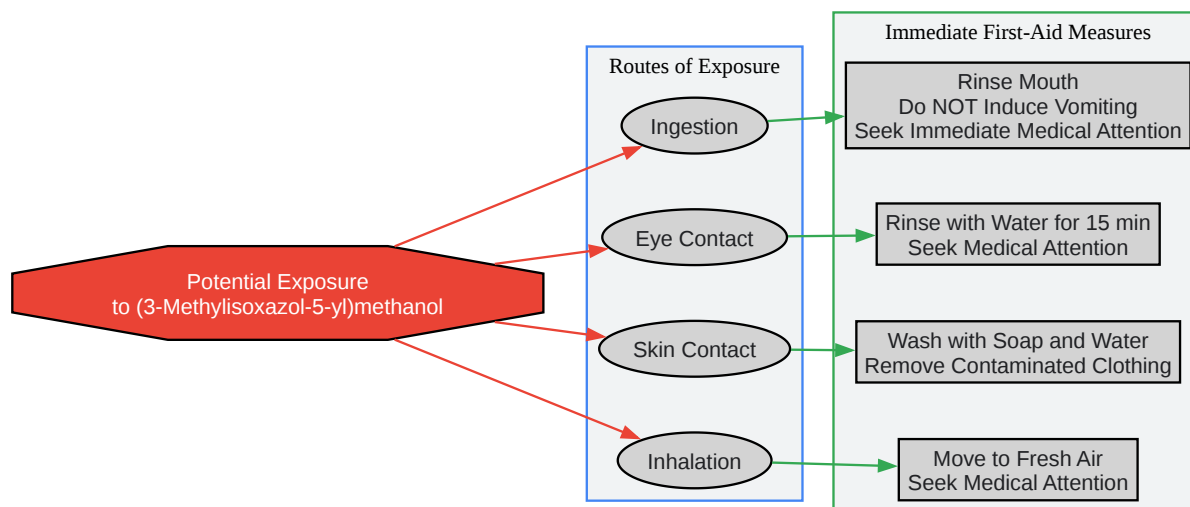
Visualizations

The following diagrams illustrate key safety workflows and concepts for handling **(3-Methylisoxazol-5-yl)methanol**.



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Caption: Risk assessment and safe handling workflow for **(3-Methylisoxazol-5-yl)methanol**.



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Caption: Routes of exposure and corresponding first-aid measures for **(3-Methylisoxazol-5-yl)methanol**.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a formal safety training program or a comprehensive risk assessment conducted by qualified professionals. Always consult the most current Safety Data Sheet for the specific chemical you are using and follow all applicable safety regulations and institutional protocols.

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